

In-Depth Technical Guide to the Material Safety of Methyl 6-acetoxyhexanoate

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Compound of Interest

Compound Name: Methyl 6-Acetoxyhexanoate

Cat. No.: B012942

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **Methyl 6-acetoxyhexanoate** (CAS No. 104954-58-7). Due to a notable lack of extensive, formally published safety and toxicological studies on this specific compound, this document combines available data with extrapolated information from closely related compounds and general chemical safety principles. All data presented herein should be treated as a guide to be supplemented by in-house risk assessments and further investigation.

Section 1: Chemical and Physical Properties

The known physical and chemical properties of **Methyl 6-acetoxyhexanoate** are summarized below. This data is critical for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₄	ChemScene[1]
Molecular Weight	188.22 g/mol	ChemScene[1]
CAS Number	104954-58-7	ChemScene[1]
Appearance	Clear, colorless liquid	Multiple Sources
Boiling Point (Predicted)	232.8 ± 23.0 °C	Chemical Properties Search
Density	1.03 g/mL	AK Scientific, Inc.
Refractive Index	1.4280 - 1.4310	Chemical Properties Search
Flash Point	106 °C	AK Scientific, Inc.
Solubility	No data available	---
Vapor Pressure	No data available	---
Vapor Density	No data available	---
Auto-ignition Temperature	No data available	---

Computational Data:

Parameter	Value	Source
Topological Polar Surface Area (TPSA)	52.6 Å ²	ChemScene[1]
LogP (Octanol-Water Partition Coefficient)	1.2829	ChemScene[1]
Hydrogen Bond Acceptors	4	ChemScene[1]
Hydrogen Bond Donors	0	ChemScene[1]
Rotatable Bonds	6	ChemScene[1]

Section 2: Hazard Identification and Safety

Precautions

According to the available Safety Data Sheet (SDS) from Sigma-Aldrich, **Methyl 6-acetoxyhexanoate** is classified as a flammable liquid and vapor and is harmful to aquatic life.
[2]

GHS Hazard Statements:

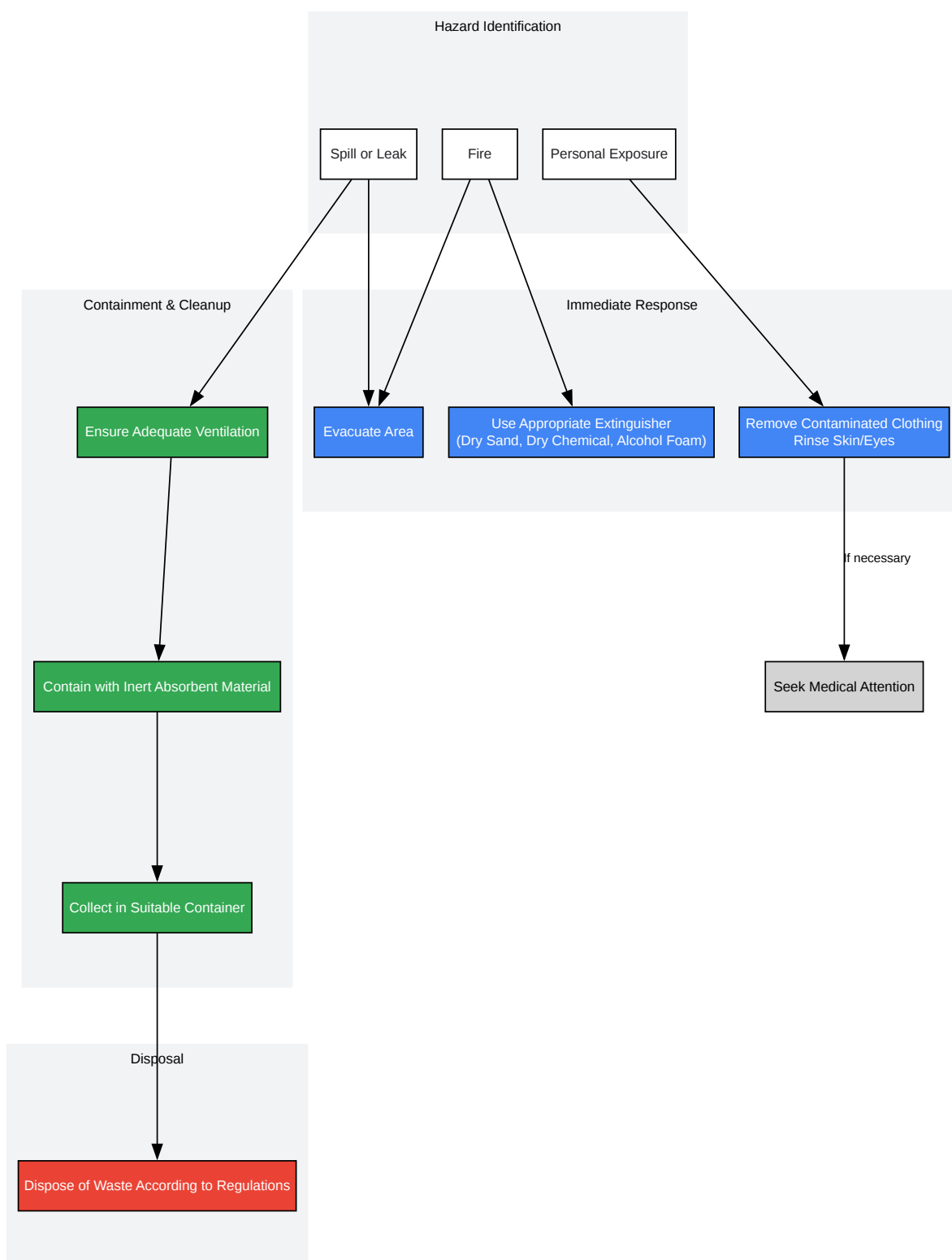
- H226: Flammable liquid and vapor.[2]
- H402: Harmful to aquatic life.[2]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the SDS and includes, but is not limited to:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2]
- P273: Avoid release to the environment.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2]
- P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Logical Workflow for Hazard Response

The following diagram illustrates a logical workflow for responding to a potential hazard involving **Methyl 6-acetoxyhexanoate**.



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Caption: Hazard Response Workflow for **Methyl 6-acetoxyhexanoate**.

Section 3: Toxicological and Ecotoxicological Information

A critical gap exists in the publicly available literature regarding the specific toxicology of **Methyl 6-acetoxyhexanoate**. The Sigma-Aldrich SDS explicitly states that "the chemical, physical, and toxicological properties have not been thoroughly investigated."^[2] No quantitative data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for this specific compound were found.

Ecotoxicity: The compound is classified as harmful to aquatic life.^[2] One available data point for toxicity to aquatic invertebrates is:

- EC50 - *Daphnia magna* (Water flea): 40 mg/l - 48 h^[2]

Due to the lack of further data, it is imperative to prevent the release of this substance into the environment.

Section 4: Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **Methyl 6-acetoxyhexanoate** are not readily available in the published literature. However, based on standard organic chemistry principles and procedures for similar compounds, the following hypothetical protocols are provided for guidance.

Hypothetical Synthesis of Methyl 6-acetoxyhexanoate

This proposed two-step synthesis is adapted from a published procedure for the analogous ethyl ester. It begins with the transesterification of ϵ -caprolactone followed by acetylation.

Step 1: Acid-Catalyzed Transesterification of ϵ -Caprolactone to Methyl 6-hydroxyhexanoate

- To a round-bottom flask equipped with a reflux condenser, add ϵ -caprolactone (1 equivalent).
- Add an excess of methanol (e.g., 10-20 equivalents) to serve as both reactant and solvent.
- Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (e.g., 0.01-0.05 equivalents).

- Heat the reaction mixture to reflux and monitor the reaction progress by a suitable technique (e.g., TLC or GC).
- Upon completion, cool the mixture to room temperature and neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution).
- Remove the excess methanol under reduced pressure.
- Extract the product into an organic solvent such as ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude Methyl 6-hydroxyhexanoate.
- Purify the product by vacuum distillation or column chromatography if necessary.

Step 2: Acetylation of Methyl 6-hydroxyhexanoate

- Dissolve Methyl 6-hydroxyhexanoate (1 equivalent) in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) in a flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Add a base, such as triethylamine or pyridine (1.1-1.5 equivalents).
- Cool the mixture in an ice bath.
- Add acetyl chloride or acetic anhydride (1.1-1.2 equivalents) dropwise to the cooled solution.
- Allow the reaction to warm to room temperature and stir until completion (monitor by TLC or GC).
- Quench the reaction by the slow addition of water or a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with the same organic solvent.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude **Methyl 6-acetoxyhexanoate** by vacuum distillation or column chromatography.

Proposed Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

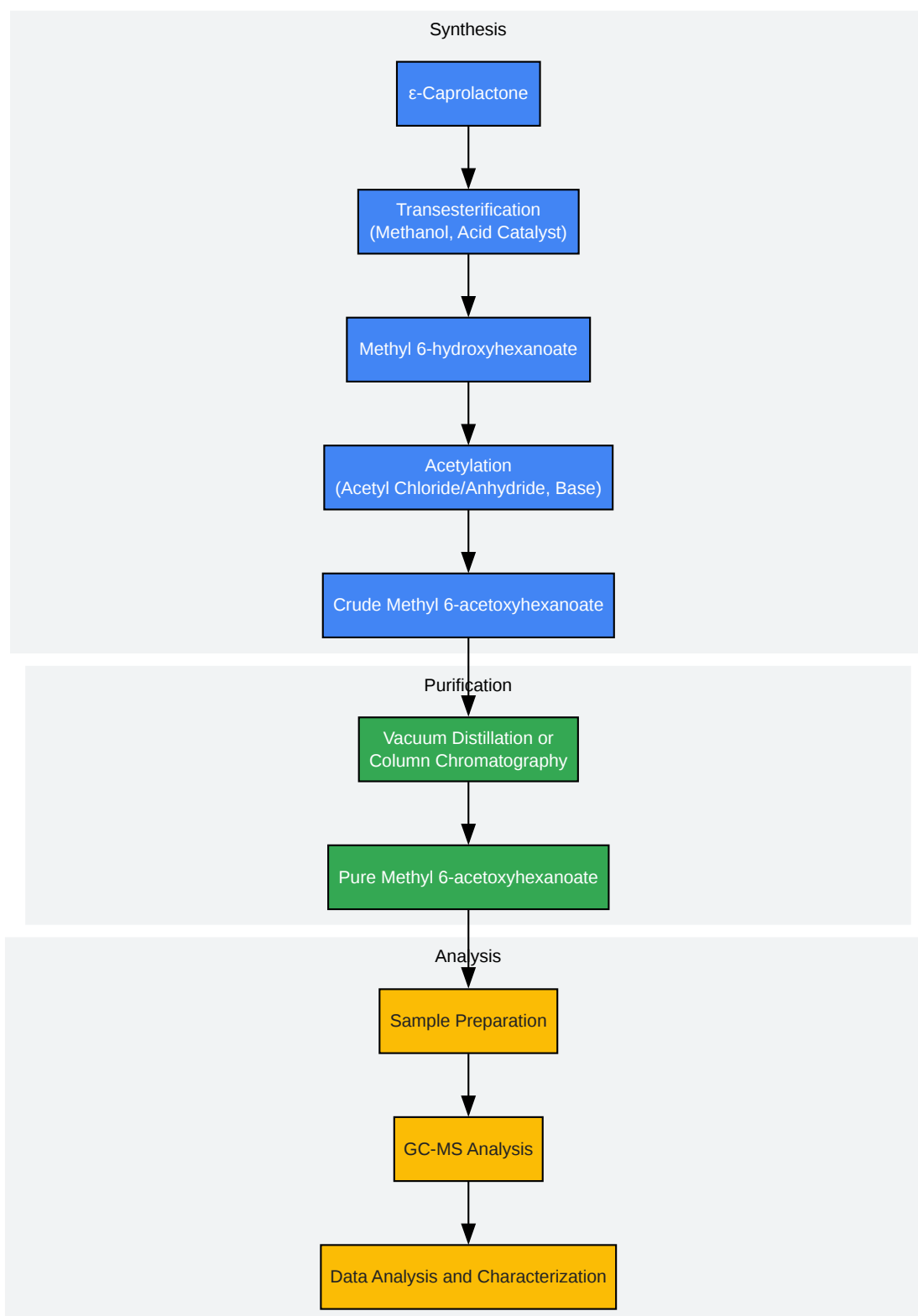
GC-MS is a suitable technique for the analysis and quantification of **Methyl 6-acetoxyhexanoate**. The following is a proposed set of instrumental conditions.

- Sample Preparation:
 - Accurately weigh the sample containing **Methyl 6-acetoxyhexanoate**.
 - Dissolve the sample in a suitable volatile organic solvent (e.g., ethyl acetate or hexane).
 - If necessary, dilute the sample to an appropriate concentration for GC-MS analysis.
 - Filter the sample solution through a 0.45 μm syringe filter into a GC vial.
- GC-MS Instrumental Conditions:
 - Column: A non-polar capillary column, such as a DB-1ms or HP-5ms (e.g., 30 m x 0.25 mm x 0.25 μm).
 - Injection Volume: 1 μL in splitless mode.
 - Inlet Temperature: 250 $^{\circ}\text{C}$.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp at 10 $^{\circ}\text{C}/\text{min}$ to 250 $^{\circ}\text{C}$.
 - Hold at 250 $^{\circ}\text{C}$ for 5 minutes.

- Mass Spectrometer: Operated in electron impact (EI) mode with a scan range of m/z 40-400.

Experimental Workflow Visualization

The following diagram outlines the general workflow for the synthesis and analysis of **Methyl 6-acetoxhexanoate**.



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Caption: General Workflow for Synthesis and Analysis.

Section 5: Handling, Storage, and Disposal

Handling:

- Handle in a well-ventilated area.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[2\]](#)
- Keep away from sources of ignition.[\[2\]](#)
- Avoid breathing vapors or mist.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[2\]](#)
- Store in a cool place.[\[2\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[2\]](#)

Disposal:

- Dispose of this material and its container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)
- Avoid release into the environment.[\[2\]](#)

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) or a comprehensive risk assessment. Users should consult the original SDS and conduct their own safety evaluations before handling

Methyl 6-acetoxylhexanoate.

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References

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